

Potassium Thioacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Thioacetate

Cat. No.: B1230152

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This in-depth guide provides a thorough overview of potassium **thioacetate**, a versatile reagent in organic synthesis. It covers its chemical identifiers, physical and chemical properties, synthesis, and key applications, with a focus on its role in the introduction of thiol groups. Detailed experimental protocols and workflow visualizations are included to support practical laboratory applications.

Chemical Identifiers and Properties

Potassium **thioacetate** (CAS Number: 10387-40-3) is an organosulfur compound widely used as a sulfur nucleophile.^{[1][2]} It is the potassium salt of thioacetic acid.^{[2][3]}

Nomenclature and Structural Identifiers

A comprehensive list of identifiers for potassium **thioacetate** is provided in the table below, facilitating its unambiguous identification in databases and literature.

Identifier Type	Value
CAS Number	10387-40-3[1][4]
IUPAC Name	potassium ethanethioate[4]
Synonyms	Ethanethioic acid potassium salt, Thioacetic acid potassium salt, Thiolacetic acid potassium salt[5][6]
Molecular Formula	C ₂ H ₃ KOS[1][4]
Molecular Weight	114.21 g/mol [5][7]
InChI	InChI=1S/C2H4OS.K/c1-2(3)4;/h1H3,(H,3,4);/q;+1/p-1[4][5]
InChIKey	AFNBMGLGYSGFEZ-UHFFFAOYSA-M[4][5]
SMILES	CC(=O)[S-].[K+][1][4]
EC Number	233-848-7[1][5]
PubChem CID	4463282[1][4]
Beilstein Registry Number	4428862[5]
MDL Number	MFCD00137704[5]

Physical and Chemical Properties

Potassium **thioacetate** is a white to off-white or beige crystalline powder.[7][8] It is known to be hygroscopic, meaning it readily absorbs moisture from the air, and is also sensitive to light and air.[7][9] Therefore, it should be stored in a cool, dry environment under an inert atmosphere, such as argon.[7][10]

Property	Value
Appearance	White to light yellow or light orange powder/crystal[7][10]
Melting Point	173-176 °C[5]
Solubility	Highly soluble in water; moderately soluble in ethanol and methanol; insoluble in neutral solvents like benzene, toluene, alkanes, and ethers.[7][9]
Purity	Typically available in 97-98% purity.[5][10]

Synthesis of Potassium Thioacetate

Potassium **thioacetate** is commercially available but can also be synthesized in the laboratory through several methods.

Synthesis from Thioacetic Acid and Potassium Hydroxide

A common laboratory-scale synthesis involves the neutralization of thioacetic acid with potassium hydroxide.[1]

Experimental Protocol:

- Dissolve potassium hydroxide (1.0 eq) in ethanol.
- To this solution, add thioacetic acid (1.0 eq).
- Stir the mixture at room temperature.
- Evaporate the solvent to obtain potassium **thioacetate** as a powder.
- The resulting powder can be washed with a solvent in which it is insoluble, such as tetrahydrofuran, to remove impurities.[11]

Synthesis from Acetyl Chloride and Potassium Hydrogen Sulfide

Another synthetic route involves the reaction of acetyl chloride with potassium hydrogen sulfide.^[1]

Reaction: $\text{CH}_3\text{COCl} + 2 \text{KSH} \rightarrow \text{KCl} + \text{CH}_3\text{COSK} + \text{H}_2\text{S}$ ^[1]

Industrial Preparation Method

An industrial method utilizes the reaction of potassium carbonate with thioacetic acid in a high-concentration ethanol solvent. The low solubility of potassium **thioacetate** in ethanol allows for simultaneous reaction and crystallization, improving equipment efficiency.^[12]

Key Applications and Experimental Protocols

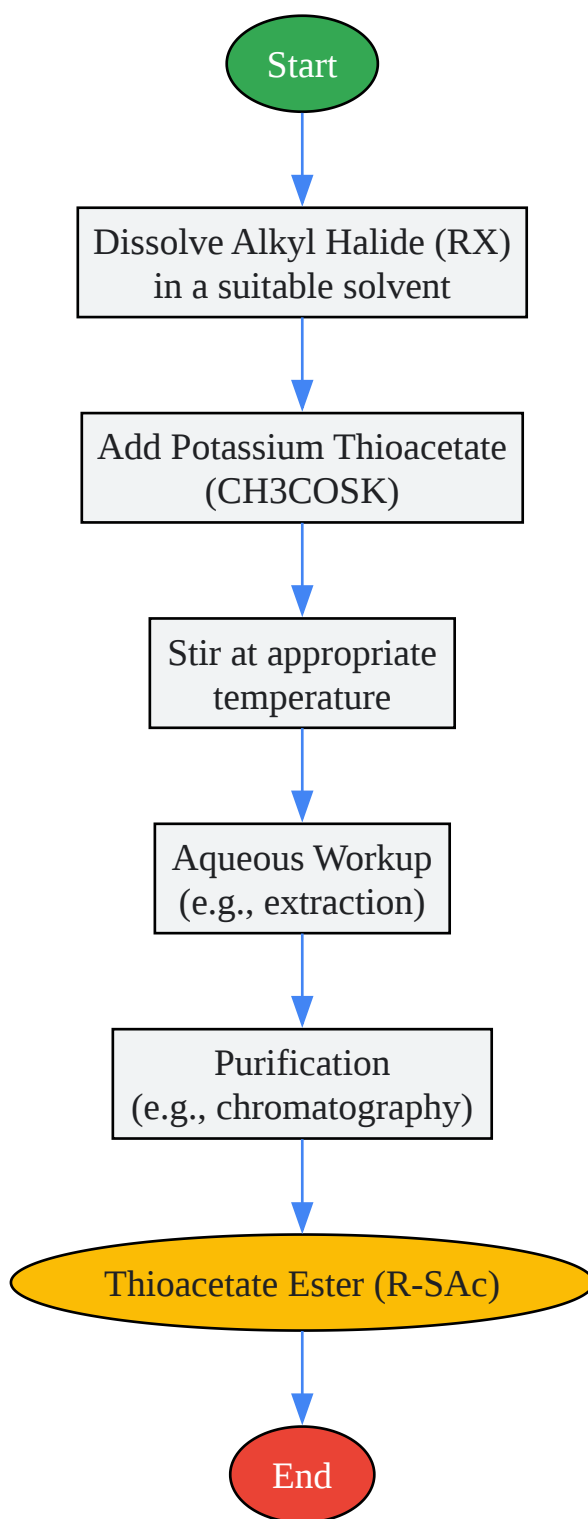
Potassium **thioacetate** is a key reagent for the introduction of thiol groups into molecules.^{[2][3]} It serves as a potent sulfur source in organic synthesis, particularly in the preparation of thioesters and thiols.^{[2][7]}

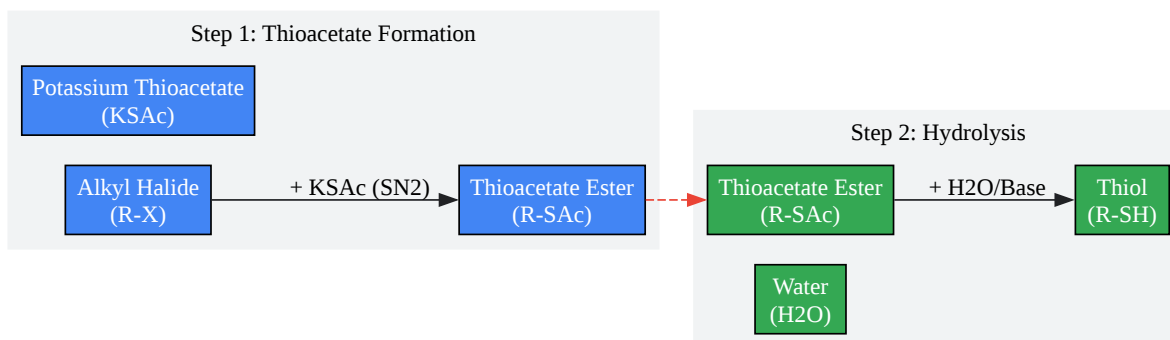
Synthesis of Thioacetate Esters

A primary application of potassium **thioacetate** is its reaction with alkylating agents (e.g., alkyl halides) to form **thioacetate** esters via an $\text{S}_\text{N}2$ reaction.^{[1][13]}

General Reaction: $\text{CH}_3\text{COSK} + \text{RX} \rightarrow \text{CH}_3\text{COSR} + \text{KX}$ (where X = halide)^[1]

Experimental Workflow for **Thioacetate** Synthesis:





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